

Application Notes and Protocols: Intracerebroventricular Injection of Galanin (1-13)-spantide I

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Compound of Interest

Compound Name: Galanin (1-13)-spantide I

Cat. No.: B15620592

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Introduction

Galanin (1-13)-spantide I, also known as C7, is a chimeric peptide that functions as a potent and high-affinity galanin receptor antagonist.[1][2] It is composed of the N-terminal 1-13 amino acid sequence of galanin linked to spantide I, a substance P antagonist.[2] This antagonist is a valuable tool for investigating the physiological roles of endogenous galanin in the central nervous system. A primary application of **Galanin (1-13)-spantide I** is in the study of feeding behavior, where intracerebroventricular (ICV) administration has been shown to block the orexigenic (appetite-stimulating) effects of galanin.[1] These application notes provide detailed protocols for the preparation and ICV administration of **Galanin (1-13)-spantide I** in rodents, as well as methods for assessing its effects on feeding behavior and neuronal activation.

Data Presentation

The following tables summarize the quantitative data from a key study by Crawley et al. (1993) demonstrating the efficacy of intracerebroventricularly administered **Galanin (1-13)-spantide I**

(C7) in blocking galanin-induced feeding in satiated rats.

Table 1: Inhibition of Galanin-Induced Feeding by **Galanin (1-13)-spantide I (C7)**

Treatment Group	Dose (nmol, ICV)	Food Intake (g)	% Inhibition of Galanin-Induced Feeding
Saline + Saline	-	0.2 ± 0.1	-
Saline + Galanin	1.0	4.5 ± 0.8	-
C7 + Galanin	1.0 + 1.0	1.5 ± 0.5*	69.8%

*Indicates a statistically significant reduction in food intake compared to the Saline + Galanin group. Data are represented as mean ± SEM.

Table 2: Binding Affinity of **Galanin (1-13)-spantide I (C7)** to Rat Hypothalamic Galanin Receptors

Ligand	IC50 (nM)
Galanin (1-29) (unlabeled)	0.8
Galanin (1-13)-spantide I (C7)	0.2

The IC50 value represents the concentration of the ligand required to displace 50% of the radiolabeled galanin, indicating the binding affinity. A lower IC50 value signifies a higher binding affinity.

Experimental Protocols

Preparation of Galanin (1-13)-spantide I for Intracerebroventricular Injection

This protocol describes the preparation of **Galanin (1-13)-spantide I** for in vivo administration.

Materials:

- **Galanin (1-13)-spantide I** (lyophilized powder)
- Artificial Cerebrospinal Fluid (aCSF), sterile and pyrogen-free (see recipe below)
- Sterile, low-protein-binding microcentrifuge tubes
- Sterile, pyrogen-free pipette tips
- Vortex mixer
- Centrifuge

Recipe for Artificial Cerebrospinal Fluid (aCSF):[\[3\]](#)

To prepare 1 liter of aCSF, two separate solutions are made and then combined.

- Solution A (Salts):
 - NaCl: 8.66 g
 - KCl: 0.224 g
 - $\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$: 0.206 g
 - $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$: 0.163 g
 - Dissolve in 500 ml of pyrogen-free, sterile water.[\[3\]](#)
- Solution B (Buffer):
 - $\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$: 0.214 g
 - $\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$: 0.027 g
 - Dissolve in 500 ml of pyrogen-free, sterile water.[\[3\]](#)

Combine equal volumes of Solution A and Solution B to create the final aCSF.[\[3\]](#) The pH should be approximately 7.4. Store at 4°C for up to 4 weeks.[\[3\]](#)

Procedure:

- Reconstitution:
 - Allow the lyophilized **Galanin (1-13)-spantide I** vial to come to room temperature before opening.
 - Reconstitute the peptide in a small volume of sterile aCSF to create a concentrated stock solution (e.g., 1 µg/µl).
 - Gently vortex to ensure complete dissolution.
 - Briefly centrifuge the tube to collect the solution at the bottom.
- Dilution to Working Concentration:
 - Based on the desired dose and injection volume, dilute the stock solution with aCSF to the final working concentration. For example, to administer a 1 nmol dose in a 5 µl injection volume, the final concentration would be 0.2 nmol/µl.
 - The molecular weight of **Galanin (1-13)-spantide I** is approximately 2828.34 g/mol .[\[4\]](#)
- Storage:
 - Aliquots of the stock solution can be stored at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.
 - The working solution should be prepared fresh on the day of the experiment and kept on ice.

Intracerebroventricular (ICV) Cannulation Surgery (Rat Model)

This protocol outlines the stereotaxic surgical procedure for implanting a guide cannula into the lateral ventricle of a rat brain.

Materials:

- Stereotaxic apparatus
- Anesthesia machine (e.g., isoflurane)
- Surgical drill
- Guide cannula and dummy cannula
- Dental cement
- Jeweler's screws
- Surgical instruments (scalpel, forceps, etc.)
- Antiseptic solution (e.g., povidone-iodine)
- Analgesics and antibiotics
- Warming pad

Procedure:

- Anesthesia and Preparation:
 - Anesthetize the rat using isoflurane (or another appropriate anesthetic).
 - Shave the top of the head and clean the surgical area with an antiseptic solution.
 - Place the animal in the stereotaxic frame, ensuring the head is level.
- Surgical Incision and Skull Exposure:
 - Make a midline incision on the scalp to expose the skull.
 - Retract the skin and periosteum to visualize the bregma and lambda landmarks.
- Determination of Injection Site:
 - Identify bregma (the junction of the sagittal and coronal sutures).

- Typical coordinates for the lateral ventricle in rats are:
 - Anterior/Posterior (AP): -0.8 mm from bregma
 - Medial/Lateral (ML): ± 1.5 mm from the midline
 - Dorsal/Ventral (DV): -3.5 to -4.0 mm from the skull surface
- Implantation of Guide Cannula:
 - Drill a small hole at the determined coordinates.
 - Insert jeweler's screws into the skull to serve as anchors for the dental cement.
 - Slowly lower the guide cannula to the target DV coordinate.
 - Secure the cannula to the skull and anchor screws using dental cement.
- Closure and Post-operative Care:
 - Insert a dummy cannula into the guide cannula to maintain patency.
 - Suture the scalp incision.
 - Administer analgesics and antibiotics as per veterinary guidelines.
 - Monitor the animal closely during recovery on a warming pad.
 - Allow the animal to recover for at least one week before any experimental procedures.

Behavioral Assay: Feeding Behavior

This protocol describes how to assess the effect of ICV **Galanin (1-13)-spantide I** on galanin-induced feeding.

Materials:

- Home cage with pre-weighed food

- Injection syringe and tubing connected to the internal cannula
- Galanin solution
- **Galanin (1-13)-spantide I** solution
- Saline or aCSF (vehicle)

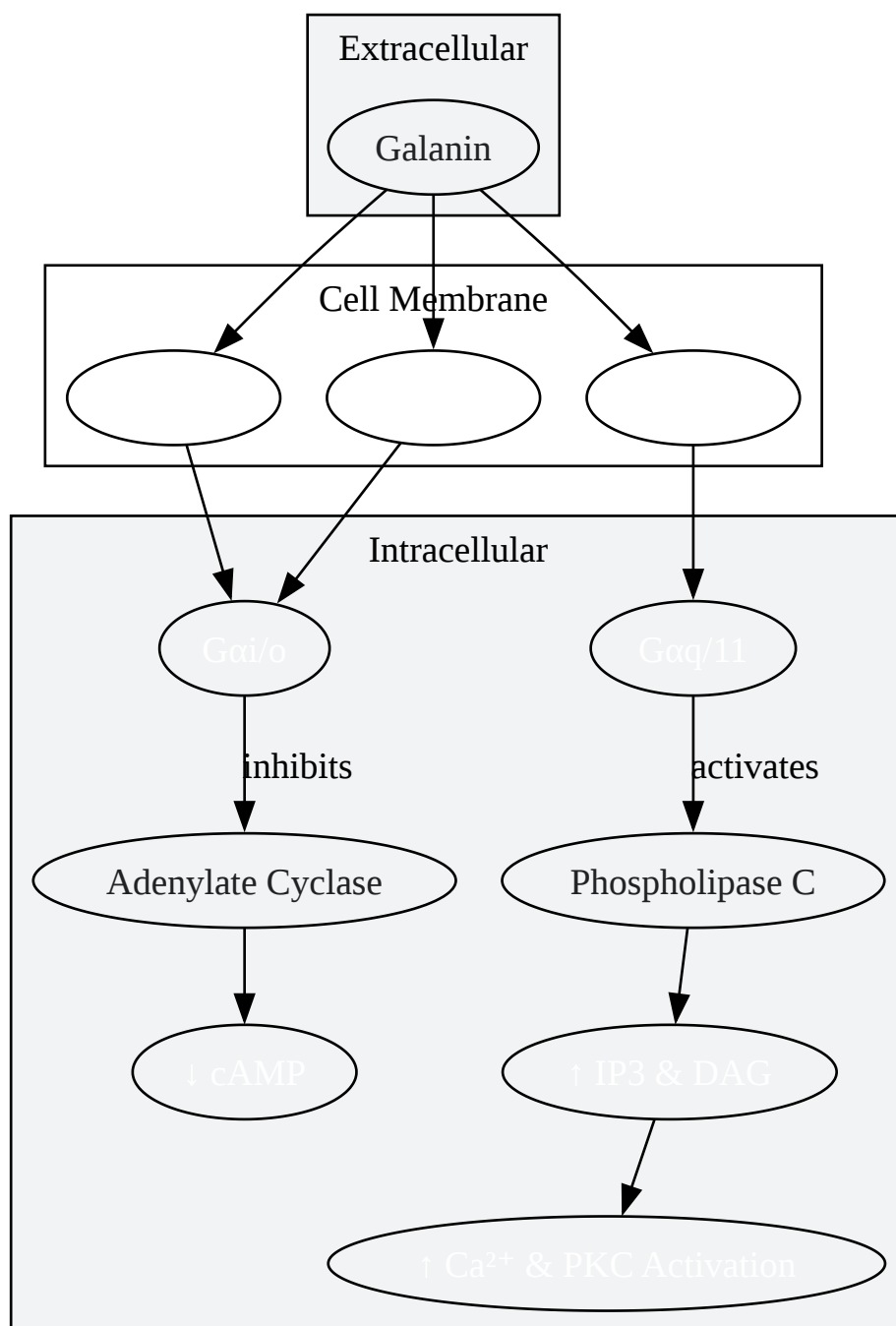
Procedure:

- Habituation:
 - Habituate the cannulated rats to the injection procedure by handling them daily and performing mock injections.
- Experimental Design:
 - Use a within-subjects or between-subjects design.
 - On the test day, ensure the animals are satiated (have free access to food and water).
- Injections:
 - Gently restrain the rat and remove the dummy cannula.
 - Insert the internal cannula connected to the injection syringe.
 - Infuse the treatment solution over a period of 1-2 minutes. The injection volume is typically 1-5 μ l.
 - Treatment groups may include:
 - Vehicle (aCSF) + Vehicle (aCSF)
 - Vehicle (aCSF) + Galanin
 - **Galanin (1-13)-spantide I** + Galanin
 - **Galanin (1-13)-spantide I** + Vehicle (aCSF)

- When co-administering, the antagonist is typically given a few minutes before the agonist.
- Data Collection:
 - Immediately after the injection, return the rat to its home cage with pre-weighed food.
 - Measure food intake at specific time points (e.g., 30, 60, and 120 minutes) by weighing the remaining food.

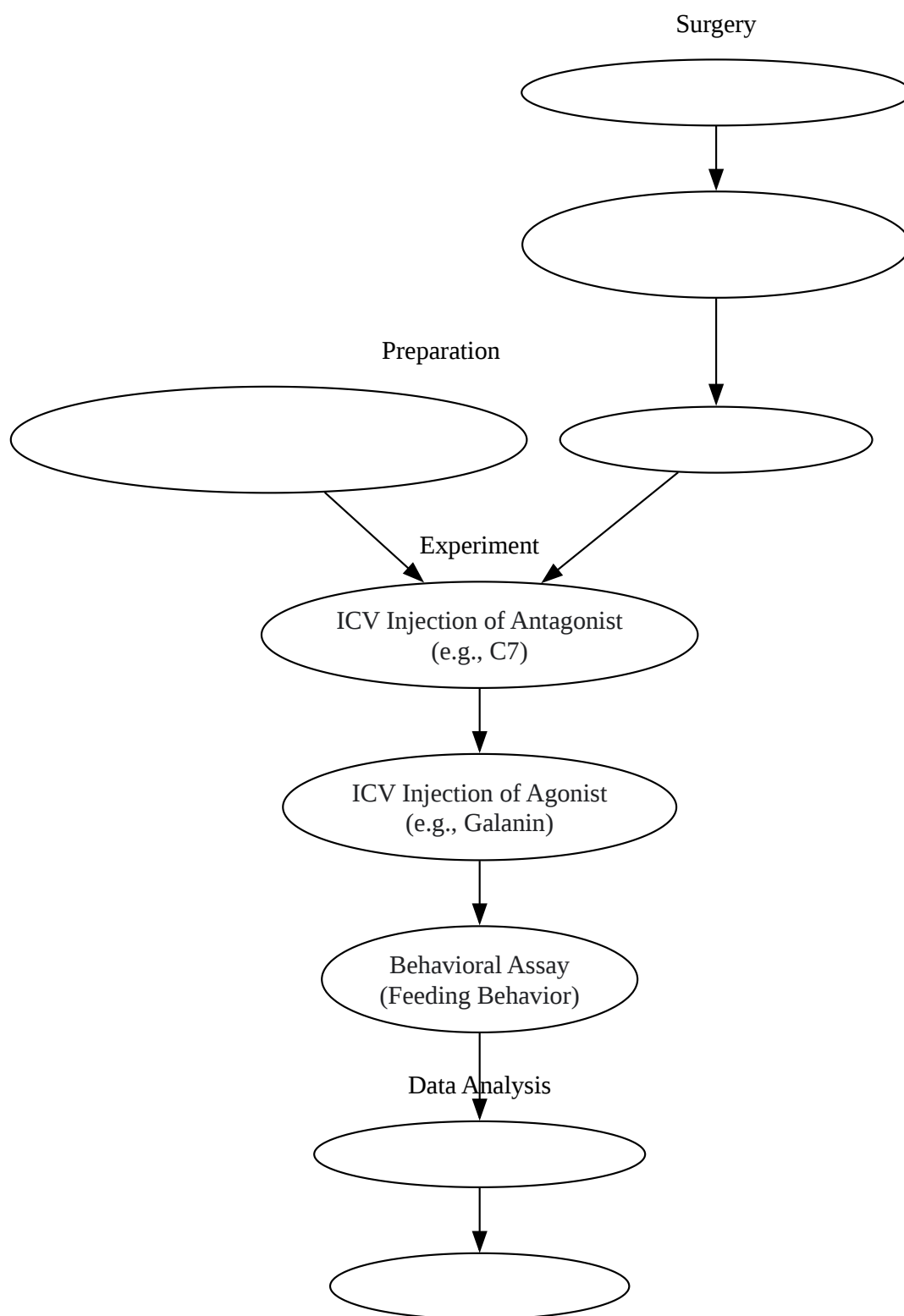
Visualizations

Galanin Receptor Signaling Pathway



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Experimental Workflow for ICV Injection and Behavioral Testing



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